

Proper Disposal of Foscarnet (Sodium): A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Foscarnet (sodium)

Cat. No.: B12428234

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For Immediate Implementation: This document provides essential safety and logistical information for the proper disposal of **Foscarnet (sodium)**, a substance suspected of causing genetic defects and damage to fertility or an unborn child.^{[1][2][3]} Adherence to these procedures is critical to ensure personnel safety and environmental protection.

Foscarnet (sodium) may cause damage to the kidneys and other organs through prolonged or repeated exposure.^{[1][3]} Therefore, all handling and disposal must be conducted in accordance with local, state, and federal regulations.^{[1][2][4][5]} Under no circumstances should **Foscarnet (sodium)** be disposed of by flushing it down the toilet or discarding it in standard trash.^[4]

Personal Protective Equipment (PPE) and Handling

Before initiating any disposal procedures, all personnel must be equipped with the appropriate Personal Protective Equipment (PPE). This is a non-negotiable safety measure due to the hazardous nature of the chemical.

PPE Component	Specification	Rationale
Gloves	Chemical-resistant (e.g., nitrile)	To prevent skin absorption.[1][2][6][7]
Eye Protection	Safety goggles or face shield	To protect against splashes and dust.[1][6]
Lab Coat	Standard laboratory coat	To protect clothing and skin from contamination.[2]
Respiratory Protection	NIOSH-approved respirator	Recommended for handling powders or creating aerosols.[1]

Step-by-Step Disposal Procedure

The primary recommended method for the disposal of **Foscarnet (sodium)** is incineration at a licensed facility.[3][5] An alternative is to engage a licensed medical waste contractor for transport to a designated hazardous or toxic waste landfill.[4]

1. Waste Segregation and Collection:

- Designate a specific, clearly labeled, and sealed container for **Foscarnet (sodium)** waste.
- This container should be located in a designated waste accumulation area.

2. Preparing for Disposal:

- Ensure all **Foscarnet (sodium)** waste, including empty containers, is securely sealed in the designated waste container.
- Label the container clearly as "Hazardous Pharmaceutical Waste: **Foscarnet (sodium)**" and include any other information required by your institution or local regulations.

3. Arranging for Professional Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to arrange for pickup and disposal by a licensed hazardous waste contractor.

- Do not attempt to transport the waste off-site yourself.

Spill Management Protocol

In the event of a spill, immediate and proper cleanup is crucial to prevent exposure and environmental contamination.

1. Evacuate and Secure the Area:

- Alert personnel in the immediate vicinity of the spill.
- Restrict access to the contaminated area.

2. Don Appropriate PPE:

- Before attempting to clean the spill, ensure you are wearing the required PPE as outlined in the table above.

3. Contain and Absorb the Spill:

- For liquid spills, use an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads) to contain and absorb the substance.[\[1\]](#)[\[7\]](#)[\[8\]](#)
- For solid spills, carefully sweep or scoop the material to avoid generating dust.

4. Collect and Containerize the Waste:

- Place all contaminated absorbent materials and cleaning supplies into a designated hazardous waste container.[\[1\]](#)[\[7\]](#)[\[8\]](#)
- Seal and label the container appropriately.

5. Decontaminate the Area:

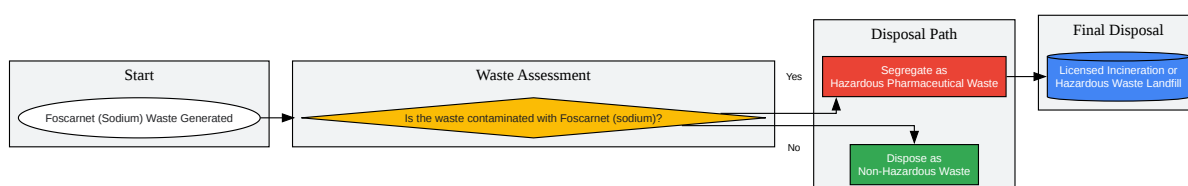
- Clean the spill area with a suitable decontamination solution, as recommended by your institution's safety protocols.
- Dispose of all cleaning materials as hazardous waste.

6. Report the Incident:

- Report the spill to your EHS department and complete any necessary incident reports.

Foscarnet (Sodium) Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **Foscarnet (sodium)**.



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Caption: Decision workflow for **Foscarnet (sodium)** waste disposal.

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